

Commercial Sourcing Guide for Ethyl 3-amino-4,4,4-trifluorocrotonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 3-amino-4,4,4-trifluorocrotonate

Cat. No.: B1580629

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the procurement of high-quality reagents is a critical first step in the experimental workflow. This technical guide provides an in-depth overview of commercial suppliers for **Ethyl 3-amino-4,4,4-trifluorocrotonate** (CAS No. 372-29-2), a key building block in the synthesis of various pharmaceutical and agrochemical compounds. Its trifluoromethyl group offers unique properties that can enhance biological activity and metabolic stability.^[1]

Supplier and Product Specification Overview

The following table summarizes the availability of **Ethyl 3-amino-4,4,4-trifluorocrotonate** from various commercial suppliers. The data presented includes purity levels and available quantities to facilitate a comparative analysis for procurement decisions.

Supplier	Purity	Available Quantities	Notes
Thermo Scientific Chemicals	97%	5 g, 25 g	Also available through Fisher Scientific. [2] [3] The product was formerly part of the Alfa Aesar portfolio. [2]
Tokyo Chemical Industry (TCI)	>97.0% (GC)	5 g, 25 g	Appears as a white or colorless to light yellow powder or liquid. [4]
Sigma-Aldrich	96%	Not specified	Provided as a liquid with a density of 1.245 g/mL at 25 °C. [5]
ChemScene	98%	Not specified	Available through Sigma-Aldrich. Stated to be a solid below 26°C and a liquid above.
Santa Cruz Biotechnology	Not specified	Not specified	Molecular weight is listed as 183.13. [6]
Chem-Impex	≥ 97% (GC)	Not specified	Marketed as a key compound for pharmaceutical and agrochemical applications. [1]
CP Lab Safety	min 97%	100 grams	For professional, research, or industrial use only; not for medical or consumer use. [7]
Wanxingda (China)	≥99%	Custom	Available directly from the manufacturer with

packaging according to customer needs.[8]

Amitychem (via ECHEMI)

Pharmaceutical Grade/99.00%

Not specified

A Chinese manufacturer with 6 years of experience on the ECHEMI platform.[9]

ChemNet Mall

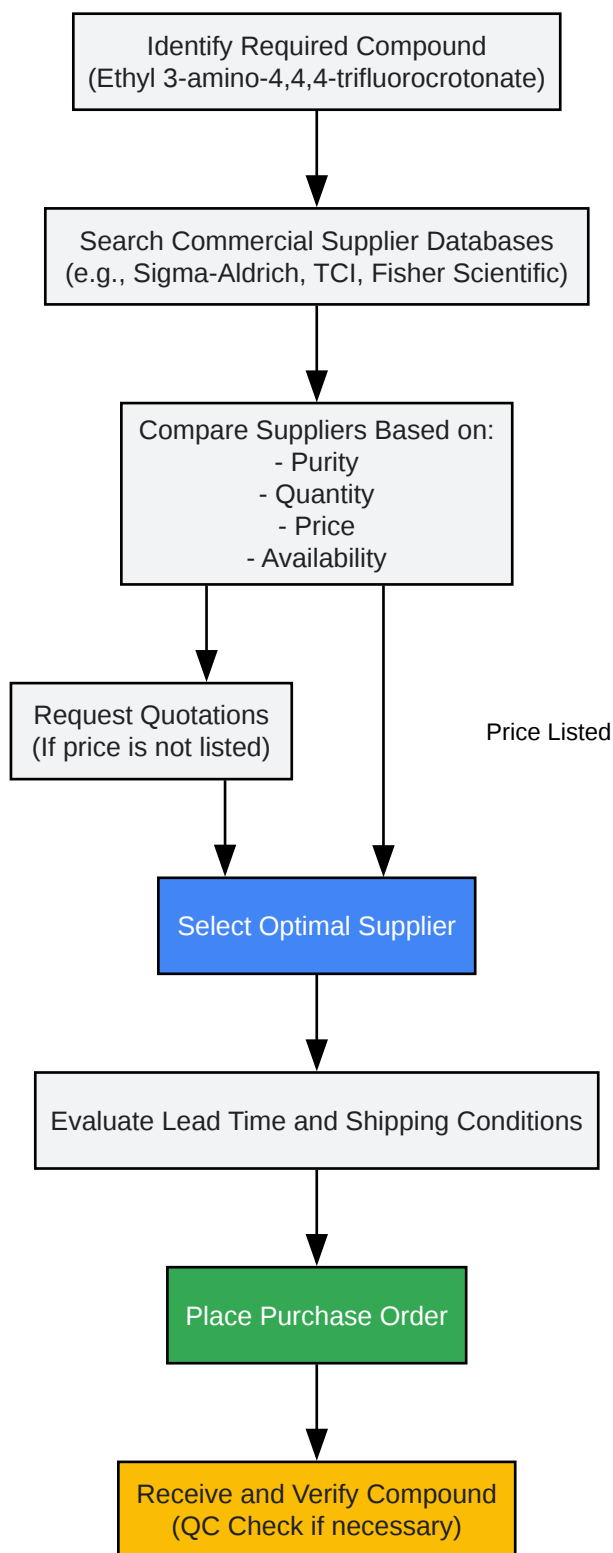
Not specified

Not specified

A platform to source the chemical from various Chinese manufacturers.[10]

Logical Workflow for Supplier Selection

For researchers initiating a new project, the selection of a suitable chemical supplier is a crucial decision. The following diagram illustrates a logical workflow for this process, from initial identification to final procurement.



[Click to download full resolution via product page](#)

Supplier Selection Workflow

This guide does not include experimental protocols as the focus is on the commercial sourcing of **Ethyl 3-amino-4,4,4-trifluorocrotonate**. Researchers should refer to relevant literature for detailed experimental methodologies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. Ethyl 3-amino-4,4,4-trifluorocrotonate, 97% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 3. B22545.14 [thermofisher.com]
- 4. Ethyl 3-Amino-4,4,4-trifluorocrotonate | 372-29-2 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 5. 3-氨基-4,4,4-三氟巴豆酸乙酯 96% | Sigma-Aldrich [sigmaaldrich.com]
- 6. scbt.com [scbt.com]
- 7. calpaclab.com [calpaclab.com]
- 8. Ethyl 3-Amino-4,4,4-Trifluorocrotonate from China manufacturer - Wanxingda [wxdchem.com]
- 9. echemi.com [echemi.com]
- 10. Ethyl 3-amino-4,4,4-trifluorocrotonate CAS# 372-29-2 [gmall.chemnet.com]
- To cite this document: BenchChem. [Commercial Sourcing Guide for Ethyl 3-amino-4,4,4-trifluorocrotonate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1580629#commercial-suppliers-of-ethyl-3-amino-4-4-4-trifluorocrotonate\]](https://www.benchchem.com/product/b1580629#commercial-suppliers-of-ethyl-3-amino-4-4-4-trifluorocrotonate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com